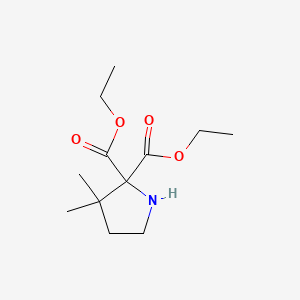

molecular formula C12H21NO4 B8610883 Diethyl 3,3-dimethylpyrrolidine-2,2-dicarboxylate CAS No. 61406-77-7

Diethyl 3,3-dimethylpyrrolidine-2,2-dicarboxylate

Cat. No.: B8610883
CAS No.: 61406-77-7
M. Wt: 243.30 g/mol
InChI Key: WGSPBTQXEQZIMR-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Diethyl 3,3-dimethylpyrrolidine-2,2-dicarboxylate is a useful research compound. Its molecular formula is C12H21NO4 and its molecular weight is 243.30 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

CAS No.

61406-77-7

Molecular Formula

C12H21NO4

Molecular Weight

243.30 g/mol

IUPAC Name

diethyl 3,3-dimethylpyrrolidine-2,2-dicarboxylate

InChI

InChI=1S/C12H21NO4/c1-5-16-9(14)12(10(15)17-6-2)11(3,4)7-8-13-12/h13H,5-8H2,1-4H3

InChI Key

WGSPBTQXEQZIMR-UHFFFAOYSA-N

Canonical SMILES

CCOC(=O)C1(C(CCN1)(C)C)C(=O)OCC

Origin of Product

United States

Synthesis routes and methods

Procedure details

Diethyl benzyloxycarbonylaminomalonate (3.09 g, 10 mM) was dissolved in dry ethanol (15 ml) and added to a solution of sodium ethoxide (from 100 mg sodium) in ethanol (3 ml). 3-Methylbut-2-enal (840 mg, 10 mM) in ethanol (6 ml) was added and the solution stirred at 25° for 24 hrs. Acetic acid (0.28 ml) was then added and the solution hydrogenated for 24 hrs using palladium on carbon (10% 500 mg) as catalyst. The solution was filtered, evaporated and the residue chromatographed on silica column using ether/petroleum ether (40°-60°) (1 : 1) as eluant to give 2,2-dicarboethoxy-3,3-dimethylpyrrolidine (0.9 g).
Quantity
3.09 g
Type
reactant
Reaction Step One
Quantity
15 mL
Type
solvent
Reaction Step One
Quantity
100 mg
Type
reactant
Reaction Step Two
Quantity
3 mL
Type
solvent
Reaction Step Two
Quantity
840 mg
Type
reactant
Reaction Step Three
Quantity
6 mL
Type
solvent
Reaction Step Three
Quantity
0.28 mL
Type
reactant
Reaction Step Four
Quantity
500 mg
Type
catalyst
Reaction Step Five
